

solubility of 8-Mercaptooctanoic acid in different solvents

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Compound of Interest

Compound Name: 8-Mercaptooctanoic acid

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Solubility of 8-Mercaptooctanoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **8-Mercaptooctanoic acid** (8-MOA), a bifunctional organic molecule widely utilized in surface functionalization, nanotechnology, and bioconjugation. Due to its thiol and carboxylic acid moieties, 8-MOA's solubility is highly dependent on the solvent's polarity and pH. This document outlines its known solubility properties, provides detailed experimental protocols for solubility determination, and presents workflows for its common applications.

Core Concepts: Physicochemical Properties of 8-Mercaptooctanoic Acid

8-Mercaptooctanoic acid is a versatile molecule with a molecular formula of $C_8H_{16}O_2S$ and a molecular weight of 176.28 g/mol ^[1] Its structure, featuring a terminal thiol (-SH) group and a terminal carboxylic acid (-COOH) group connected by an eight-carbon alkyl chain, dictates its solubility behavior. The long alkyl chain imparts hydrophobic characteristics, while the polar thiol and carboxylic acid groups contribute to its solubility in polar solvents.

Quantitative Solubility Data

Precise, publicly available quantitative solubility data for **8-Mercaptooctanoic acid** in a range of common laboratory solvents is limited. However, based on the solubility of structurally similar compounds, such as other long-chain alkanethiols and carboxylic acids, a qualitative understanding of its solubility can be inferred. For instance, 11-mercaptoundecanoic acid is reportedly soluble in ethanol and DMSO at approximately 40-50 mg/mL and sparingly soluble in methanol and chloroform. Octanoic acid is very slightly soluble in water (0.68 g/L at 20°C) but freely soluble in ethanol, ether, and other organic solvents. The presence of both a polar thiol and a polar carboxylic acid group in 8-MOA suggests it will exhibit higher solubility in polar organic solvents and limited solubility in water, which can be enhanced in alkaline conditions due to the deprotonation of the carboxylic acid.

Due to the lack of specific quantitative data, this guide provides a standardized experimental protocol for researchers to determine the precise solubility of 8-MOA in their specific solvents of interest.

Solvent	Predicted Solubility	Factors Influencing Solubility
Water	Sparingly Soluble	Solubility increases significantly at higher pH due to the formation of the carboxylate salt.
Methanol	Soluble	The polar nature of methanol interacts favorably with the carboxylic acid and thiol groups.
Ethanol	Soluble	Similar to methanol, ethanol is a good solvent for 8-MOA due to its polarity.
Dimethyl Sulfoxide (DMSO)	Soluble	A highly polar aprotic solvent capable of dissolving a wide range of organic compounds.
Dichloromethane (DCM)	Sparingly to Moderately Soluble	The non-polar alkyl chain contributes to some solubility in this less polar solvent.

Experimental Protocol: Determination of 8-Mercaptooctanoic Acid Solubility

This protocol outlines a general method for determining the solubility of **8-Mercaptooctanoic acid** in a given solvent. This method is adapted from standard procedures for organic compound solubility testing.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- **8-Mercaptooctanoic acid** (solid or liquid)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Spectrophotometer or HPLC (for quantification)
- Volumetric flasks and pipettes

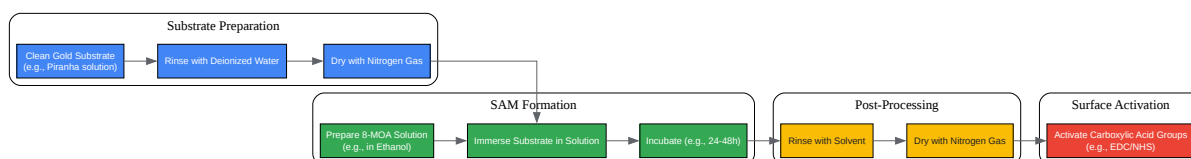
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **8-Mercaptooctanoic acid** to a known volume of the solvent in a sealed vial.
 - Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25°C) and equilibrate for at least 24 hours to ensure saturation.
- Separation of Undissolved Solute:

- After equilibration, centrifuge the vial at a high speed to pellet the undissolved 8-MOA.
- Carefully collect a known volume of the clear supernatant without disturbing the pellet.
- Quantification of Dissolved Solute:
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of 8-MOA in the diluted supernatant using a validated analytical technique such as UV-Vis spectrophotometry (if a suitable chromophore is present or can be derivatized) or High-Performance Liquid Chromatography (HPLC).
- Calculation of Solubility:
 - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. The resulting value represents the solubility of 8-MOA in the tested solvent at the specified temperature.

Logical Workflow for Surface Functionalization

8-Mercaptooctanoic acid is frequently used to form self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. This process creates a functionalized surface with available carboxylic acid groups for further modification.

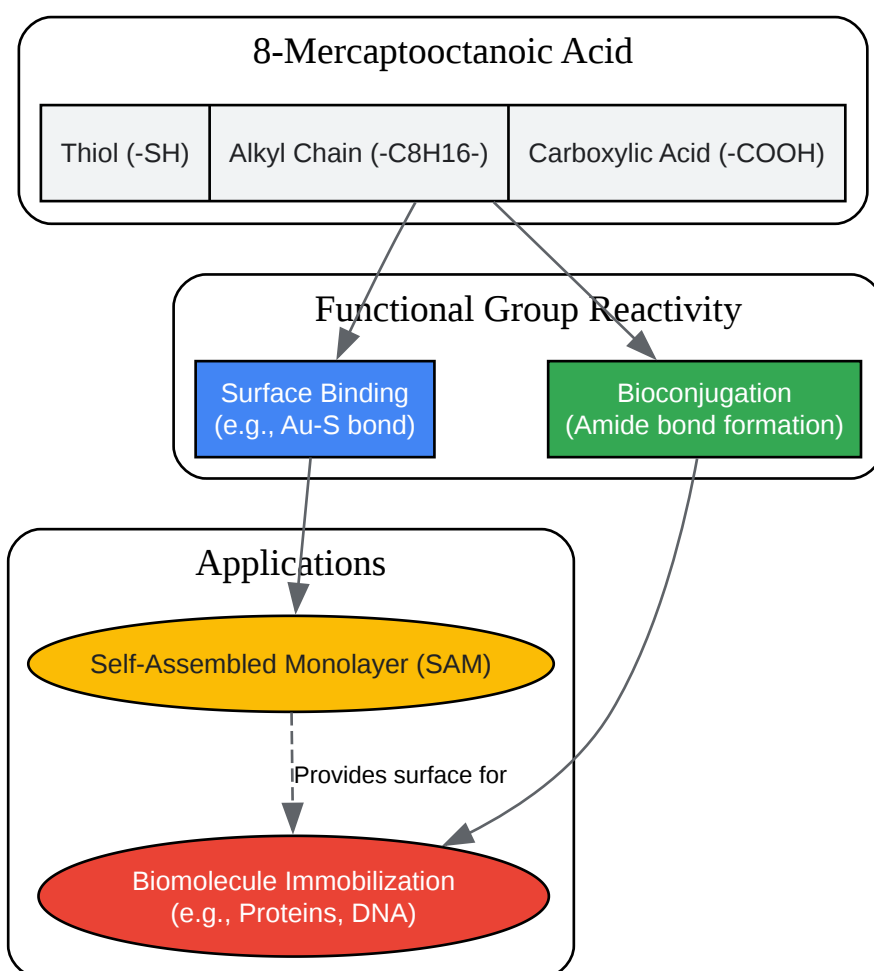


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Experimental workflow for creating a functionalized surface using **8-Mercaptooctanoic acid**.

Reactivity and Functionalization Pathway

The utility of 8-MOA in drug development and research stems from the distinct reactivity of its two terminal functional groups. The thiol group provides a strong anchor to surfaces like gold, while the carboxylic acid group is available for covalent coupling with other molecules.



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Logical relationship of 8-MOA's functional groups to its primary applications.

Biological Signaling Pathways

Direct involvement of **8-Mercaptooctanoic acid** in specific biological signaling pathways is not well-documented in publicly available literature. However, its structural similarity to endogenous

fatty acids suggests potential interactions with fatty acid metabolism or signaling. For instance, a related compound, 8-methyl nonanoic acid, has been shown to influence lipid metabolism and enhance glucose uptake in adipocytes, potentially through the activation of AMPK.[7] While this does not directly implicate 8-MOA, it suggests a plausible area for future investigation into its biological effects.

Conclusion

8-Mercaptooctanoic acid is a valuable tool for surface chemistry and bioconjugation, with its solubility being a critical parameter for its effective use. While comprehensive quantitative solubility data is not readily available, this guide provides the necessary protocols for its determination. The presented workflows for surface functionalization and the logical diagram of its reactivity highlight its utility in creating well-defined interfaces for biological and materials science research. Further investigation into the direct biological activities of 8-MOA is warranted to fully explore its potential in drug development and other biomedical applications.

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References

- 1. Octanoic acid, 8-mercapto- | C₈H₁₆O₂S | CID 156289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. store.astm.org [store.astm.org]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. scribd.com [scribd.com]
- 5. quora.com [quora.com]
- 6. www1.udel.edu [www1.udel.edu]
- 7. Cellular responses to 8-methyl nonanoic acid, a degradation by-product of dihydrocapsaicin, in 3T3-L1 adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
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